

# Toxicological Profile of Food Red 5: A Review of Available Data

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## Compound of Interest

Compound Name: Red 5

Cat. No.: B1172331

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available toxicological data for the food colorant Food **Red 5**, also known as Ponceau SX. A comprehensive review of the scientific literature reveals a significant scarcity of detailed, modern toxicological studies for this compound. The majority of the available information dates back to the 1960s and 1970s, and access to the full, detailed experimental protocols and raw quantitative data from these historical studies is limited in the public domain. Therefore, this guide serves to consolidate the existing information and highlight the notable data gaps in the toxicological profile of Food **Red 5**.

## Introduction

Food **Red 5** (Ponceau SX) is a synthetic monoazo dye that was historically used as a food colorant. Its use in food has been largely discontinued in many jurisdictions due to safety concerns and a lack of comprehensive toxicological data. It is identified by the Colour Index No. 14700 and E number E125. This guide provides a summary of the available toxicological information on Food **Red 5**, with a focus on key endpoints relevant to safety assessment.

## Physicochemical Information

Property	Value
Chemical Name	Disodium 3-[(2,4-dimethyl-5-sulfonatophenyl)azo]-4-hydroxynaphthalene-1-sulfonate
Synonyms	Ponceau SX, C.I. Food Red 1, FD&C Red No. 4
CAS Number	4548-53-2
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>
Molecular Weight	480.42 g/mol
Appearance	Red crystals or powder
Solubility	Soluble in water

## Toxicological Data

The available toxicological data for Food **Red 5** is limited. The following sections summarize the findings from historical evaluations and studies.

### Acute Toxicity

Specific LD<sub>50</sub> values from acute toxicity studies for Food **Red 5** are not readily available in the reviewed literature. Safety Data Sheets for Ponceau SX consistently report "no data available" for acute oral, dermal, and inhalation toxicity.

### Subchronic and Chronic Toxicity

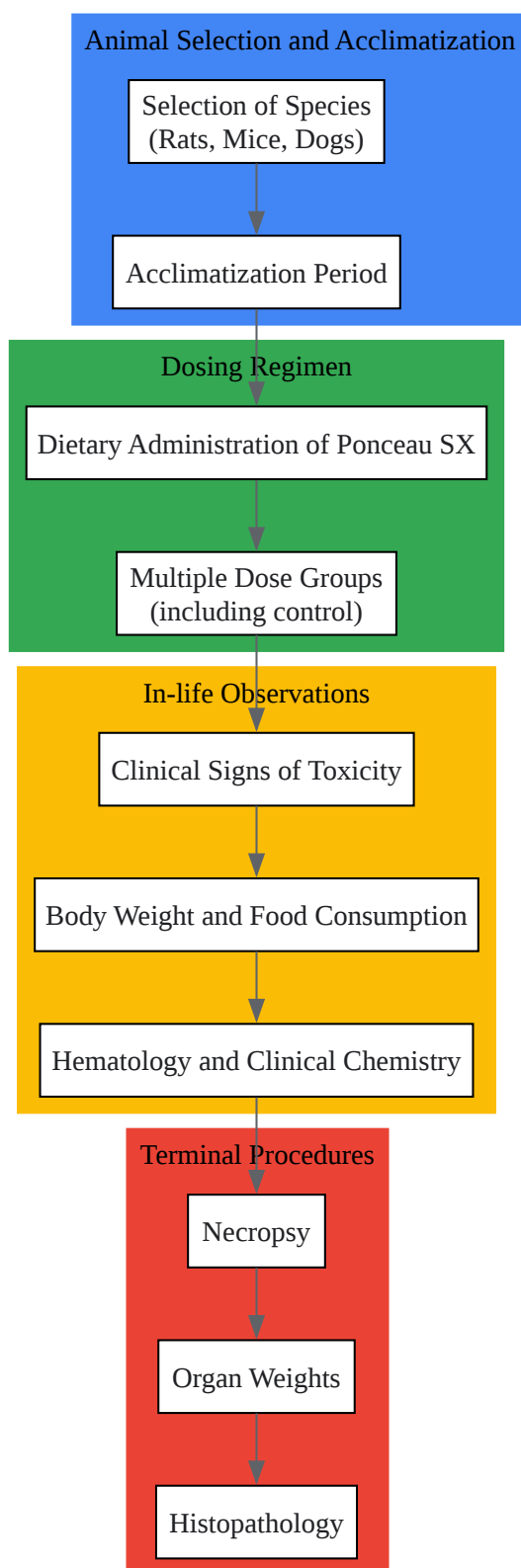
A chronic toxicity study was conducted in the 1960s on rats, mice, and dogs. While the full study report with detailed methodology and quantitative results is not publicly accessible, a summary from the World Health Organization (WHO) Food Additives Series No. 12 (1977) provides some insights.

Table 1: Summary of Chronic Toxicity Studies on Ponceau SX

Species	Route of Administration	Dosage Levels	Duration	Observed Effects	Reference
Rats, Mice, Dogs	Oral (in diet)	Not specified in abstract	Chronic	Not specified in abstract	(Davis et al., 1966)

Experimental Protocol for Chronic Toxicity Studies (General Outline based on historical practices)

A definitive, detailed protocol for the specific chronic toxicity studies on Ponceau SX is not available. However, a general workflow for such studies conducted during that era is depicted below.



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**Figure 1:** Generalized workflow for a chronic oral toxicity study.

## Carcinogenicity

The International Agency for Research on Cancer (IARC) evaluated Ponceau SX in 1975.

Table 2: Summary of Carcinogenicity Studies on Ponceau SX

Species	Route of Administration	Dosage Levels	Duration	Findings	Reference
Mice	Oral	Not specified	Not specified	Did not indicate a carcinogenic effect	IARC, 1975[1]
Rats	Oral	Not specified	Not specified	Did not indicate a carcinogenic effect	IARC, 1975[1]
Dogs	Oral	Not specified	Not specified	Did not indicate a carcinogenic effect	IARC, 1975[1]
Mice	Subcutaneous injection	Not specified	Not specified	Did not indicate a carcinogenic effect	IARC, 1975[1]
Rats	Subcutaneous injection	Not specified	Not specified	Did not indicate a carcinogenic effect	IARC, 1975[1]

IARC concluded that the available studies did not indicate a carcinogenic effect in the tested animal models.[1] However, it was also noted that no case reports or epidemiological studies in humans were available.[1] Ponceau SX is currently classified by IARC as Group 3: Not classifiable as to its carcinogenicity to humans.

## Genotoxicity

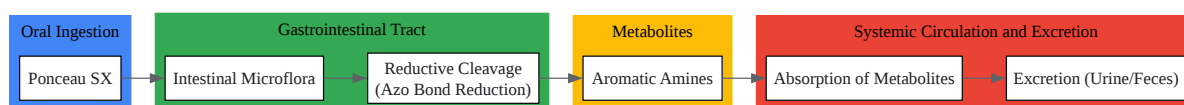
There is a significant lack of publicly available data on the genotoxicity of Ponceau SX from standard assays such as the Ames test, chromosome aberration test, or in vivo micronucleus assay. Safety Data Sheets for Ponceau SX state that there is "no data available" for germ cell mutagenicity.

## Reproductive and Developmental Toxicity

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) noted in its 1977 evaluation that a multigeneration reproduction/teratology study was not available. Consequently, an Acceptable Daily Intake (ADI) for Ponceau SX could not be established. There is no indication in the more recent literature that these studies have been performed.

## Metabolism and Toxicokinetics

Limited information on the metabolism of Ponceau SX is available from the 1977 JECFA report. The report suggests that when administered orally to rats, Ponceau SX is poorly absorbed and is largely metabolized by the intestinal microflora through reductive cleavage of the azo bond. The resulting metabolites are then absorbed and excreted.



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**Figure 2:** Postulated metabolic pathway of Ponceau SX.

## Conclusion

The available toxicological data for Food **Red 5** (Ponceau SX) are insufficient to perform a comprehensive modern safety assessment. The key findings are:

- **Data Gaps:** There is a significant lack of data for key toxicological endpoints, including acute toxicity, genotoxicity, and reproductive and developmental toxicity.
- **Historical Data:** The majority of the available data is from studies conducted over 50 years ago, and the detailed methodologies and results of these studies are not readily accessible.
- **Carcinogenicity:** Based on historical animal studies, IARC has classified Ponceau SX as not classifiable as to its carcinogenicity to humans (Group 3).
- **Regulatory Status:** The lack of adequate safety data has led to the discontinuation of its use as a food additive in many parts of the world and the inability of bodies like JECFA to establish an Acceptable Daily Intake (ADI).

For researchers, scientists, and drug development professionals, the key takeaway is that the toxicological profile of Food **Red 5** is poorly characterized in the public domain. Any potential use of this compound in applications requiring human exposure would necessitate a comprehensive toxicological evaluation according to current international guidelines.

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## References

- 1. In vitro and in vivo indications of the carcinogenicity and toxicity of food dyes | Semantic Scholar [semanticscholar.org]
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